

# Chemical structure and properties of Jervinone

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## Compound of Interest

Compound Name: Jervinone

Cat. No.: B15136489

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## Jervinone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

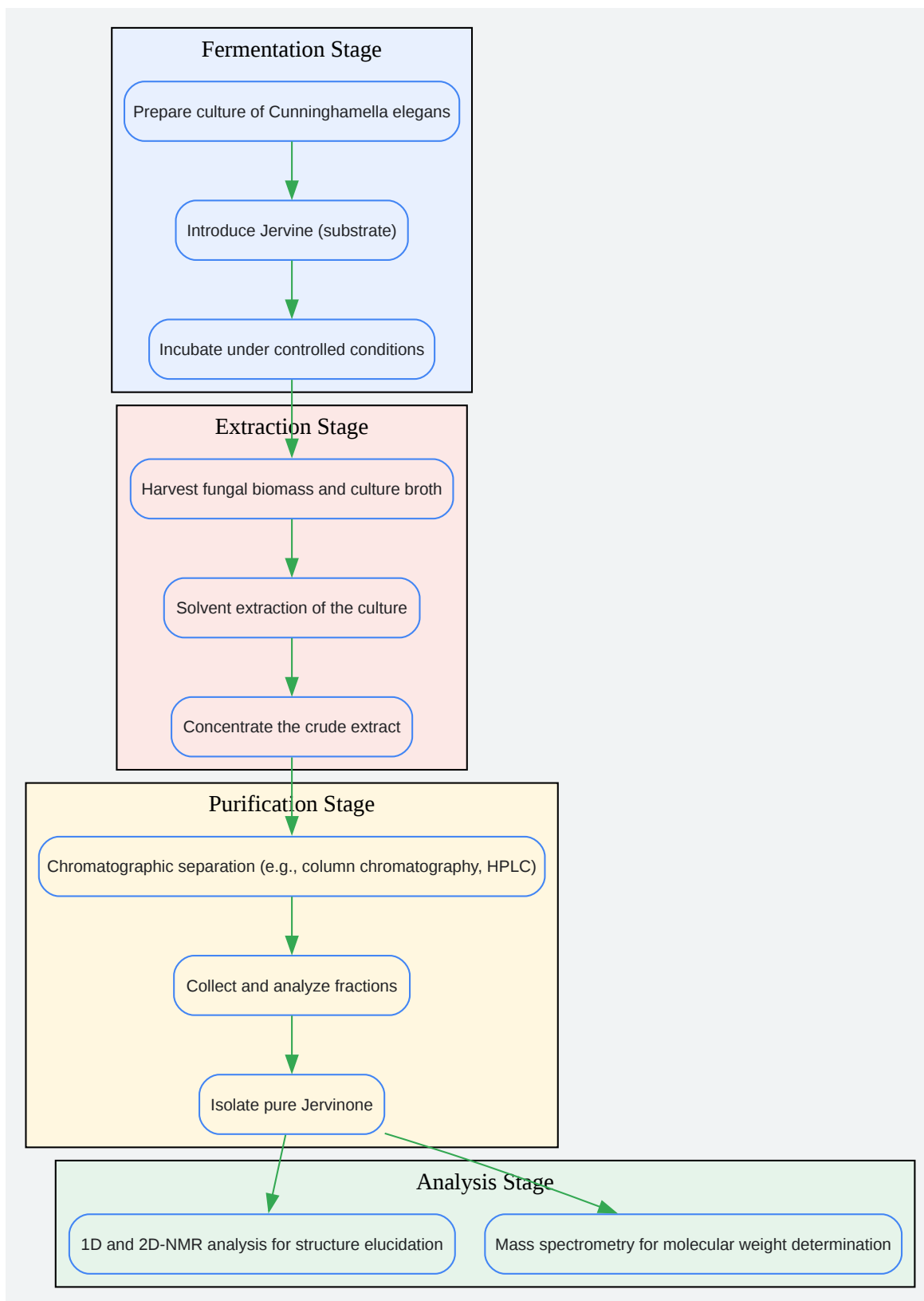
**Jervinone**, a C-nor-D-homosteroidal jerveratrum alkaloid, is a metabolite of the naturally occurring compound jervine. First identified from the fermentation of jervine with the fungus *Cunninghamella elegans*, **Jervinone** presents a unique chemical scaffold that is of significant interest to the scientific community. This technical guide provides a detailed overview of the chemical structure and known properties of **Jervinone**, including its physicochemical characteristics and biological profile. The document aims to serve as a foundational resource for researchers engaged in natural product chemistry, pharmacology, and drug discovery.

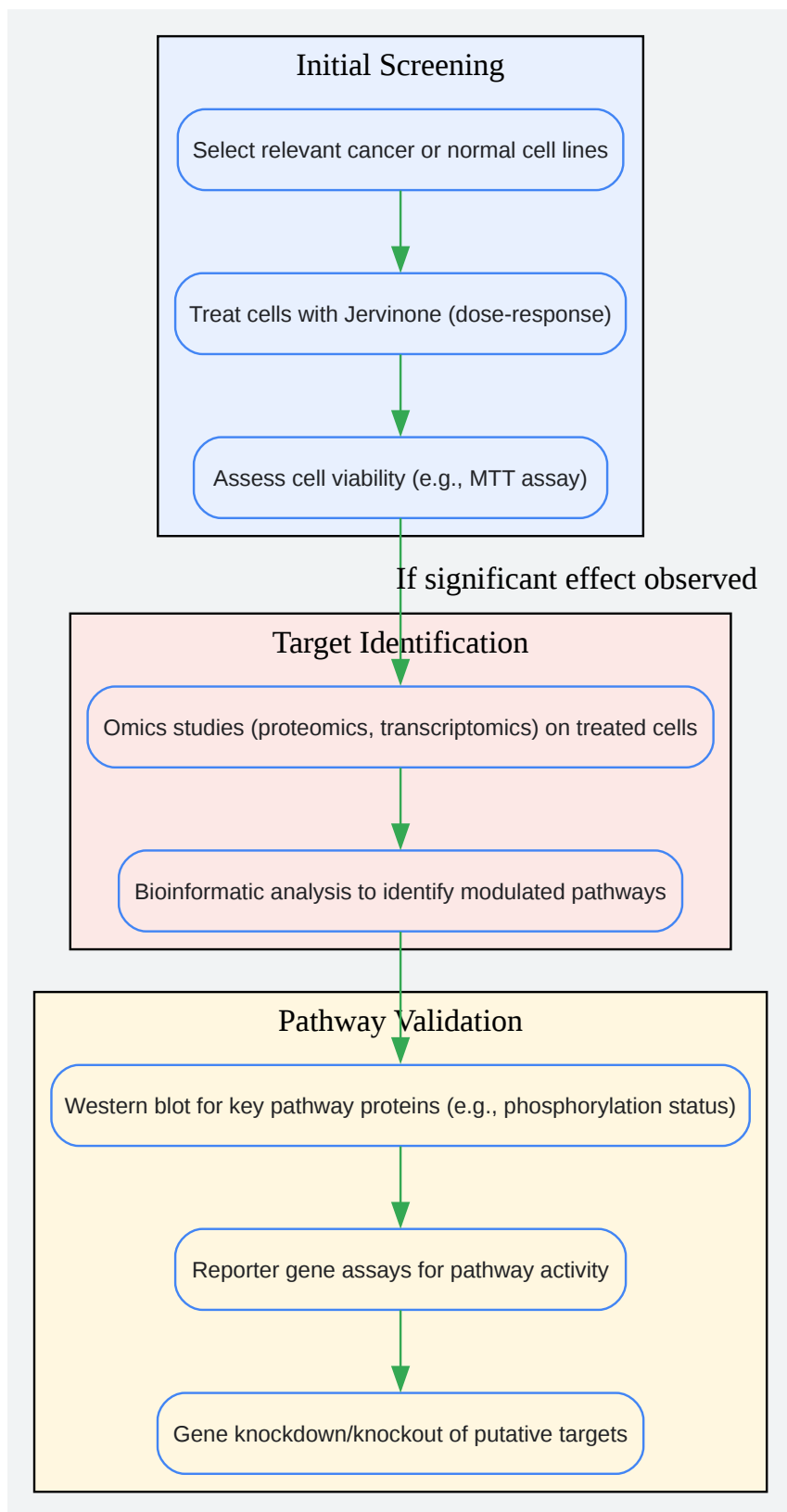
### Chemical Structure and Identity

**Jervinone** is characterized by a complex, polycyclic structure typical of jerveratrum alkaloids. Its chemical identity is established through its unique molecular formula, weight, and specific identifiers.

### Chemical Structure Diagram

The two-dimensional chemical structure of **Jervinone** is depicted below. This structure was elucidated primarily through 1D- and 2D-NMR analyses.<sup>[1]</sup>





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## References

- 1. Jervinone | CAS:469-60-3 | Other Alkaloids | High Purity | Manufacturer BioCrick [biocrick.com]
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